

A Comprehensive Technical Overview of Z-D-Asp(OtBu)-OH

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Compound of Interest

Compound Name: Z-D-Asp(OtBu)-OH

Cat. No.: B612898

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This guide provides essential physicochemical data for **Z-D-Asp(OtBu)-OH**, a key derivative of aspartic acid utilized in peptide synthesis and drug development. The information is tailored for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

Z-D-Asp(OtBu)-OH, also known as N-Cbz-D-aspartic acid 4-(tert-butyl) ester, is a protected amino acid derivative. Its chemical properties are fundamental for its application in synthetic organic chemistry. The compound is available in both anhydrous and hydrated forms, which affects its molecular weight.

Below is a summary of the key quantitative data for **Z-D-Asp(OtBu)-OH**.

Property	Anhydrous Form	Hydrated Form
Molecular Formula	C16H21NO6[1]	C16H21NO6·H2O[2][3]
Molecular Weight	323.34 g/mol [1][4]	341.3 g/mol
CAS Number	5545-52-8	71449-08-6

Experimental Protocols and Methodologies

The determination of the molecular weight and formula of **Z-D-Asp(OtBu)-OH** is achieved through standard analytical techniques. These methods include:

- Mass Spectrometry: To determine the exact mass and confirm the molecular weight.
- Elemental Analysis: To determine the percentage composition of elements (C, H, N, O) and empirically derive the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure and confirm the presence of functional groups.

Detailed experimental protocols for these techniques are widely established and can be found in standard organic chemistry laboratory manuals.

Visualization of Relationships

As the core of this technical guide is focused on the fundamental physicochemical properties of a single molecule, **Z-D-Asp(OtBu)-OH**, there are no signaling pathways, complex experimental workflows, or logical relationships to be diagrammatically represented. The data is best summarized in the tabular format provided above for clarity and direct comparison.

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References

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- To cite this document: BenchChem. [A Comprehensive Technical Overview of Z-D-Asp(OtBu)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612898#z-d-asp-otbu-oh-molecular-weight-and-formula]

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